

An In-depth Technical Guide to the Physicochemical Properties of Hydroxyipronidazole

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Hydroxyipronidazole

Cat. No.: B1673689

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Authored by: A Senior Application Scientist

This guide provides a comprehensive overview of the essential physicochemical properties of **Hydroxyipronidazole**, a significant metabolite of the nitroimidazole antibiotic, ipronidazole. While direct experimental data for some properties of **Hydroxyipronidazole** are not extensively available in public literature, this document outlines the authoritative, field-proven methodologies for their determination. By following these protocols, researchers can generate reliable data crucial for drug development, quality control, and regulatory submissions. This guide is structured to provide not just the "how" but the "why," offering insights into the scientific principles underpinning each experimental choice.

Introduction: The Significance of Hydroxyipronidazole

Hydroxyipronidazole (Ipronidazole-OH) is the primary metabolite of ipronidazole, a 5-nitroimidazole drug used in veterinary medicine to combat protozoal infections.^{[1][2][3]} The characterization of its physicochemical properties is paramount for several reasons:

- **Pharmacokinetics and Toxicology:** Understanding properties like solubility and pKa is essential for predicting its absorption, distribution, metabolism, and excretion (ADME) profile,

as well as its potential for bioaccumulation and toxicity.[2]

- Analytical Method Development: Knowledge of its spectroscopic and chromatographic behavior is fundamental for developing robust and sensitive analytical methods for its detection and quantification in biological matrices and environmental samples.[3][4]
- Regulatory Compliance: Regulatory bodies require comprehensive physicochemical data for the assessment of drug metabolites.

This guide will delve into the core physicochemical attributes of **Hydroxyipronidazole**, providing both established information and detailed protocols for experimental determination.

Chemical Identity and Structure

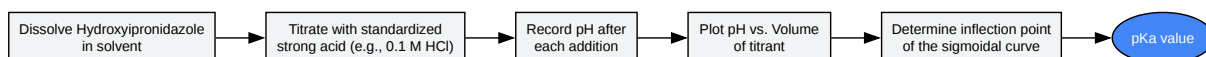
A foundational aspect of any physicochemical analysis is the unambiguous identification of the molecule.

Chemical Name: 2-(1-methyl-5-nitroimidazol-2-yl)propan-2-ol[5] Synonyms: Ipronidazole-OH, Hydroxy Ipronidazole[6][7] CAS Number: 35175-14-5[3]

Table 1: Core Molecular Properties of Hydroxyipronidazole

Property	Value	Source(s)
Molecular Formula	C ₇ H ₁₁ N ₃ O ₃	[8]
Molecular Weight	185.18 g/mol	[3][8]
Stereochemistry	Achiral	[8]

Diagram: Chemical Structure of Hydroxyipronidazole



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Substituent effects on the stability, physicochemical properties and chemical reactivity of nitroimidazole derivatives with potential antiparasitic effect: a computational study - New Journal of Chemistry (RSC Publishing) [pubs.rsc.org]
- 2. researchgate.net [researchgate.net]
- 3. medchemexpress.com [medchemexpress.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. Synthesis and Biological Evaluation of New Nitroimidazole Derivatives as Anti-Helicobacter pylori Agents Against Metronidazole-Resistant Strains - PMC [pmc.ncbi.nlm.nih.gov]
- 6. medchemexpress.com [medchemexpress.com]
- 7. file.medchemexpress.com [file.medchemexpress.com]
- 8. GSRS [gsrs.ncats.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of Hydroxyipronidazole]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1673689#physicochemical-properties-of-hydroxyipronidazole>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com